

# 3'-Chloropropionanilide: A Technical Guide for Chemical Research and Development

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## Compound of Interest

Compound Name: *N*-(3-chlorophenyl)propanamide

CAS No.: 2760-33-0

Cat. No.: B183546

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## Abstract

This technical guide provides a comprehensive overview of 3'-Chloropropionanilide, a molecule of interest for researchers and professionals in drug development and chemical synthesis. While detailed experimental data for this specific compound is not extensively available in public literature, this document consolidates the known information and provides expert insights into its chemical nature, synthesis, and potential applications. By leveraging established principles of organic chemistry and data from analogous structures, this guide serves as a foundational resource for those looking to work with or investigate 3'-Chloropropionanilide. We will delve into its structural and physicochemical properties, propose a logical synthetic pathway, discuss its expected reactivity, and explore its potential as an intermediate in the synthesis of novel compounds. Safety considerations for handling this class of molecule are also provided to ensure best laboratory practices.

## Introduction and Chemical Identity

3'-Chloropropionanilide, also known as **N-(3-chlorophenyl)propanamide**, is an organic compound featuring a propanamide group attached to a 3-chlorinated aniline ring. The

presence of the chlorine atom on the aromatic ring and the amide linkage are key structural features that are expected to govern its chemical reactivity and potential biological activity. Chlorinated organic molecules are prevalent in pharmaceuticals and agrochemicals, suggesting that 3'-Chloropropionanilide could serve as a valuable building block in the synthesis of a variety of target compounds.[1][2] This guide aims to provide a detailed technical overview for researchers, enabling a better understanding of its properties and potential.

A chemical supplier, Fluorochem, lists a compound with the IUPAC name **3-chloro-N-(3-chlorophenyl)propanamide** and the CAS number 99585-98-5, which corresponds to 3'-Chloropropionanilide.[3]

## Chemical Structure

The chemical structure of 3'-Chloropropionanilide consists of a benzene ring substituted with a chlorine atom at the meta position (C3') and a propanamide group at the C1' position.

Caption: Chemical structure of 3'-Chloropropionanilide.

## Physicochemical Properties

Comprehensive, experimentally determined physicochemical data for 3'-Chloropropionanilide are not readily available in the peer-reviewed literature. However, computational methods can provide estimations for these properties. The table below summarizes key identifiers and some predicted properties.

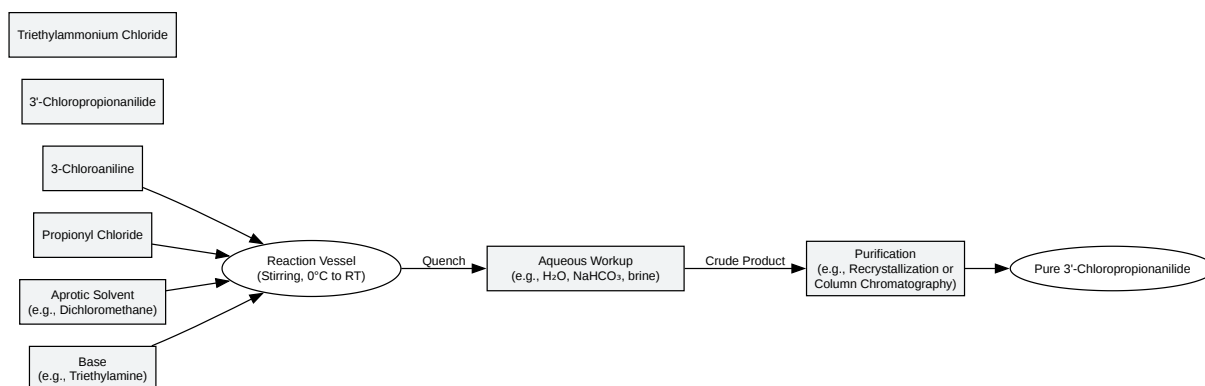
Property	Value	Source
IUPAC Name	N-(3-chlorophenyl)propanamide	-
Synonyms	3'-Chloropropionanilide, 3-chloro-N-(3-chlorophenyl)propanamide	[3]
CAS Number	99585-98-5	[3]
Molecular Formula	C <sub>9</sub> H <sub>10</sub> ClNO	[3]
Molecular Weight	183.63 g/mol	[4]
Predicted LogP	1.7	[4]
Appearance	Likely a solid at room temperature	(Inferred)

## Synthesis and Experimental Protocols

While a specific, detailed experimental protocol for the synthesis of 3'-Chloropropionanilide is not widely published, a standard and logical approach would be the acylation of 3-chloroaniline with propionyl chloride. This is a common method for the formation of amides.

### Proposed Synthesis of 3'-Chloropropionanilide

The synthesis of 3'-Chloropropionanilide can be readily achieved by the reaction of 3-chloroaniline with propionyl chloride in the presence of a non-nucleophilic base, such as triethylamine or pyridine, to neutralize the hydrochloric acid byproduct. The reaction is typically carried out in an aprotic solvent like dichloromethane or diethyl ether.



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Caption: Proposed workflow for the synthesis of 3'-Chloropropionanilide.

## General Experimental Protocol

- Step 1: Reaction Setup
  - To a solution of 3-chloroaniline (1.0 equivalent) in anhydrous dichloromethane in a round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), add triethylamine (1.1 equivalents).
  - Cool the mixture to 0 °C in an ice bath.
- Step 2: Acylation
  - Slowly add propionyl chloride (1.05 equivalents) dropwise to the stirred solution.
  - Allow the reaction to warm to room temperature and stir for 2-4 hours, monitoring the reaction progress by thin-layer chromatography (TLC).

- Step 3: Workup
  - Upon completion, quench the reaction with water.
  - Separate the organic layer and wash sequentially with a saturated aqueous solution of sodium bicarbonate, water, and brine.
  - Dry the organic layer over anhydrous sodium sulfate or magnesium sulfate, filter, and concentrate under reduced pressure to yield the crude product.
- Step 4: Purification
  - Purify the crude 3'-Chloropropionanilide by recrystallization from a suitable solvent system (e.g., ethanol/water or hexanes/ethyl acetate) or by column chromatography on silica gel.

## Chemical Reactivity and Stability

The reactivity of 3'-Chloropropionanilide is dictated by its functional groups: the amide and the chlorinated aromatic ring.

- **Amide Group:** The amide linkage is generally stable but can be hydrolyzed to 3-chloroaniline and propionic acid under strong acidic or basic conditions. The nitrogen atom is not significantly basic due to the delocalization of its lone pair into the carbonyl group. The carbonyl oxygen can act as a hydrogen bond acceptor.
- **Aromatic Ring:** The chlorine atom is a deactivating, ortho-, para-directing group for electrophilic aromatic substitution. However, the directing effect of the amide group (ortho-, para-directing) will also influence the position of further substitution. The chlorine atom is generally unreactive towards nucleophilic aromatic substitution unless activated by strongly electron-withdrawing groups.

## Applications in Research and Drug Development

While specific applications of 3'-Chloropropionanilide are not well-documented, its structure suggests potential as an intermediate in the synthesis of more complex molecules, particularly in the pharmaceutical and agrochemical industries.

- **Pharmaceutical Intermediate:** Many bioactive molecules contain anilide and chlorinated aromatic moieties.[1][2] 3'-Chloropropionanilide could serve as a precursor for the synthesis of compounds with potential analgesic, anti-inflammatory, or other therapeutic activities. For example, the related compound 3'-Chloropropiophenone is used as a precursor in the synthesis of active pharmaceutical ingredients (APIs).[5]
- **Agrochemical Synthesis:** Chlorinated anilides are a known class of herbicides. For instance, 3',4'-dichloropropionanilide (Propanil) is a widely used herbicide.[6] This suggests that 3'-Chloropropionanilide could be investigated as a scaffold for new agrochemicals.
- **Material Science:** Anilides can be precursors to polymers, and the presence of a chlorine atom could be used to modify the properties of such materials.

## Safety and Handling

A specific Safety Data Sheet (SDS) for 3'-Chloropropionanilide is not widely available.

Therefore, it should be handled with the care appropriate for a novel chemical substance and for its general chemical class.

- **Personal Protective Equipment (PPE):** Wear appropriate PPE, including safety goggles, a lab coat, and chemical-resistant gloves.
- **Handling:** Handle in a well-ventilated area, preferably in a chemical fume hood, to avoid inhalation of any dust or vapors. Avoid contact with skin and eyes.
- **Storage:** Store in a tightly sealed container in a cool, dry place away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.
- **Toxicity:** The toxicological properties have not been thoroughly investigated. Similar chlorinated anilines can be toxic. Assume the compound is harmful if swallowed, inhaled, or absorbed through the skin.

## Conclusion

3'-Chloropropionanilide is a chemical compound with potential utility as a synthetic intermediate. While a comprehensive dataset of its physical and chemical properties is yet to be established in the public domain, this guide provides a foundational understanding based on

its chemical structure and established principles of organic chemistry. The proposed synthesis is straightforward and employs common laboratory techniques. Researchers and drug development professionals are encouraged to use this guide as a starting point for their investigations into this and related molecules, with the understanding that further experimental work is necessary to fully characterize its properties and potential applications.

## References

- PubChem. (n.d.). 3-Chloropropionic acid. National Center for Biotechnology Information.
- ChemicalBook. (n.d.). 3-Chloropropionic acid CAS 107-94-8.
- PubChem. (n.d.). 3'-Chloropropiophenone. National Center for Biotechnology Information.
- PubChem. (n.d.). 3-Chloropropionic acid,[1-14c]. National Center for Biotechnology Information.
- CymitQuimica. (n.d.). CAS 107-94-8: 3-Chloropropionic acid.
- VanDeMark Chemical. (n.d.). 3-CHLOROPROPIONYL CHLORIDE.
- Santa Cruz Biotechnology. (n.d.). 3-Chloropropionic acid.
- MDPI. (2022). N-(3-Chlorophenethyl)-2-(4-isobutylphenyl)propanamide.
- PubChem. (n.d.). 3-Chloropropionyl chloride. National Center for Biotechnology Information.
- Pharmaffiliates. (n.d.). CAS No : 107-94-8| Chemical Name : 3-Chloropropionic Acid.
- PubChem. (n.d.). 3-Chloropropanamide. National Center for Biotechnology Information.
- Mechanism of Selective Action of 3',4'-Dichloropropionanilide. PMC.
- Benchchem. (n.d.). An In-depth Technical Guide to the Solubility of 3-Chloropropionyl Chloride in Organic Solvents.
- Google Patents. (n.d.). US5731469A - Process for the preparation of 3-chloropropionic acid.
- Wikipedia. (n.d.). 3-Chloropropanoic acid.
- Synthetic approaches and pharmaceutical applications of chloro-containing molecules for drug discovery: A critical review. PMC.
- 3-Chloropropiophenone Market By Application. (n.d.).
- MilliporeSigma. (n.d.). 3-Chloropropionic acid 98 107-94-8.
- Patsnap Synapse. (2024). What is the mechanism of Carpronium Chloride?
- Google Patents. (n.d.). JP2701229B2 - Method for producing 3-chloropropionic acid.
- 3-hydroxypropionaldehyde: applications and perspectives of biotechnological production. PubMed.
- ResearchGate. (2022). N-(3-Chlorophenethyl)-2-(4-isobutylphenyl)propanamide.
- Modi Chemical. (n.d.). High-Quality 3-ChloroPropiophenone for Pharmaceutical Synthesis.
- Molecular mechanism of action of nicorandil. PubMed.
- Google Patents. (n.d.). CN109867587B - Preparation method of 3-chloro-1,2-propanediol.
- 3-Chloropropionic acid 98 107-94-8. (n.d.).

- Synthetic approaches and pharmaceutical applications of chloro-containing molecules for drug discovery: A critical review. PubMed.
- Fluorochem. (n.d.). 3-chloro-**N-(3-chlorophenyl)propanamide**.
- RSC Publishing. (n.d.). Synthesis of 3-chloropiperidines by iodide-mediated electrolysis.
- PubChem. (n.d.). 3-chloro-N-phenylpropanamide. National Center for Biotechnology Information.
- Der Pharma Chemica. (n.d.). Synthesis, characterisation of some derivatives of 3-[(4-chlorophenyl) sulfonyl] propane hydrazide.
- Google Patents. (n.d.). JPH11199540A - Production of 3-chloropropionyl chloride.
- MDPI. (2023). (±)-N-(3-Chlorophenethyl)-2-(6-methoxynaphthalen-2-yl)propanamide.
- Chemspace. (n.d.). N-(3-chlorophenyl)-2-[(4,6-diaminopyrimidin-2-yl)sulfany]propanamide.

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## Sources

1. Synthetic approaches and pharmaceutical applications of chloro-containing molecules for drug discovery: A critical review - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
  2. Synthetic approaches and pharmaceutical applications of chloro-containing molecules for drug discovery: A critical review - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
  3. [fluorochem.co.uk](https://fluorochem.co.uk) [[fluorochem.co.uk](https://fluorochem.co.uk)]
  4. 3-chloro-N-phenylpropanamide | C<sub>9</sub>H<sub>10</sub>ClNO | CID 240404 - PubChem [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov)]
  5. MarketResearchNetwork - 3-Chloropropiophenone Market By Application [[sites.google.com](https://sites.google.com)]
  6. Mechanism of Selective Action of 3',4'-Dichloropropionanilide - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
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